

Usporedni vodič za biološku aktivnost: 3-aminoheptan naspram 2-aminoheptana (tuaminoheptan)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminoheptane

Cat. No.: B1595020

[Get Quote](#)

Za istraživače, znanstvenike i stručnjake za razvoj lijekova, ovaj vodič pruža objektivnu usporedbu bioloških aktivnosti 3-aminoheptana i njegovog poznatijeg izomera, 2-aminoheptana (tuaminoheptana). Zbog nedostatka opsežnih farmakoloških podataka za 3-aminoheptan, ova se usporedba uvelike oslanja na utvrđena svojstva tuaminoheptana i temeljna načela odnosa strukture i aktivnosti (SAR) za alifatske amine.

Uvod

2-Aminoheptan, poznat kao tuaminoheptan, dobro je okarakteriziran simpatomimetički amin koji se koristi kao nazalni dekongestiv.[1][2] Njegov mehanizam djelovanja uključuje inhibiciju ponovne pohrane i poticanje oslobađanja noradrenalina, što dovodi do vazokonstrikcije i stimulativnih učinaka.[1] Nasuprot tome, biološka aktivnost 3-aminoheptana uvelike je neistražena u znanstvenoj literaturi. Ovaj vodič sintetizira dostupne podatke, prvenstveno se usredotočujući na toksikološke krajnje točke za 3-aminoheptan i farmakodinamički profil 2-aminoheptana, dok se SAR razmatranja koriste za pretpostavku potencijalne aktivnosti 3-aminoheptana.

Usporedba kvantitativnih podataka

Ograničeni dostupni kvantitativni podaci za izravnu usporedbu sažeti su u tablici u nastavku. Primjetan je nedostatak podataka o afinitetu vezanja za receptore i funkcionalnim testovima za 3-aminoheptan.

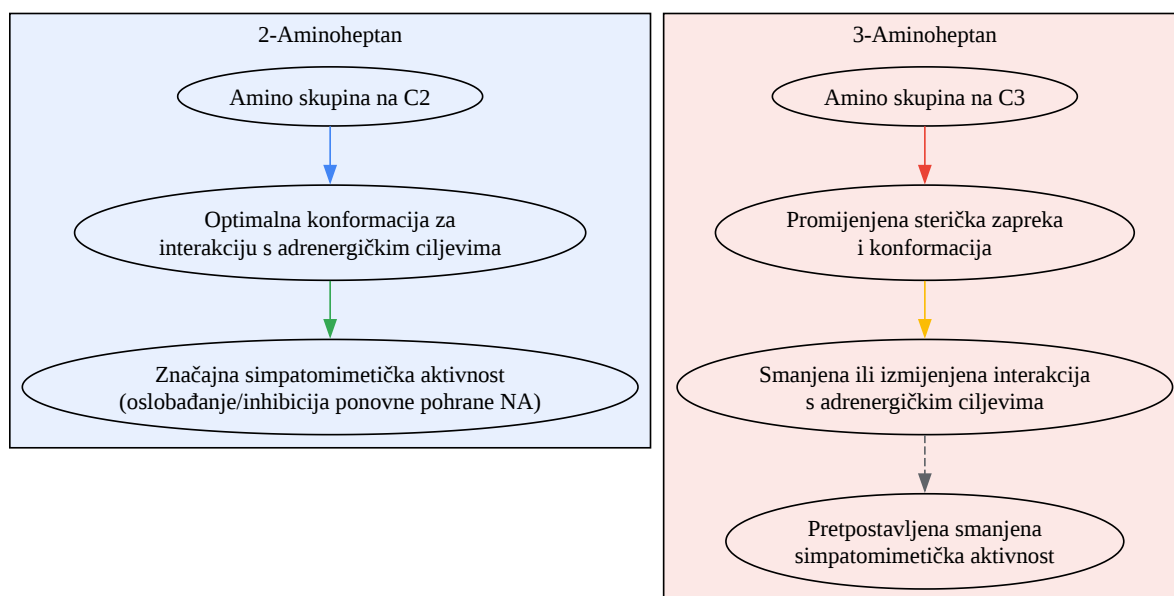
Parametar	3-Aminoheptan	2-Aminoheptan (Tuaminoheptan)	Referenca
Akutna toksičnost (LD50)	70 mg/kg (miš, intraperitonealno)	Nije pronađeno u pretraživanjima	[3]
Mehanizam djelovanja	Nije utvrđeno	Inhibitor ponovne pohrane i agens za oslobađanje noradrenalina	[1]
Primarna biološka aktivnost	Nije utvrđeno	Simpatomimetički, vazokonstriktorni, nazalni dekongestiv	[1][2]

Odnos strukture i aktivnosti (SAR) i predviđena biološka aktivnost

Položaj amino skupine duž alkilnog lanca ključan je za biološku aktivnost simpatomimetičkih amina.

2-Aminoheptan (Tuaminoheptan): Amino skupina na položaju 2 stvara kiralni centar i rezultira strukturom koja oponaša endogene kateholamine na adrenergičkim receptorima. Ova specifična konformacija olakšava interakciju s transporterima noradrenalina i sinaptičkim vezikulama, što dovodi do njegovih poznatih simpatomimetičkih učinaka.

3-Aminoheptan: Pomicanje amino skupine na položaj 3 mijenja trodimenzionalni oblik molekule. Na temelju općih SAR principa za alifatske amine, ova strukturna promjena vjerojatno će smanjiti potentnost na adrenergičkim receptorima u usporedbi s 2-aminoheptanom. Promjena steričke zapreke oko amino skupine može ometati optimalno vezanje za ciljne proteine, kao što su transporteri monoamina. Iako se može očekivati određeni stupanj simpatomimetičke aktivnosti, vjerojatno je da će biti znatno manja od one kod tuaminoheptana.



[Click to download full resolution via product page](#)

Slika 1. Logički tijek koji ilustrira pretpostavljeni odnos strukture i aktivnosti.

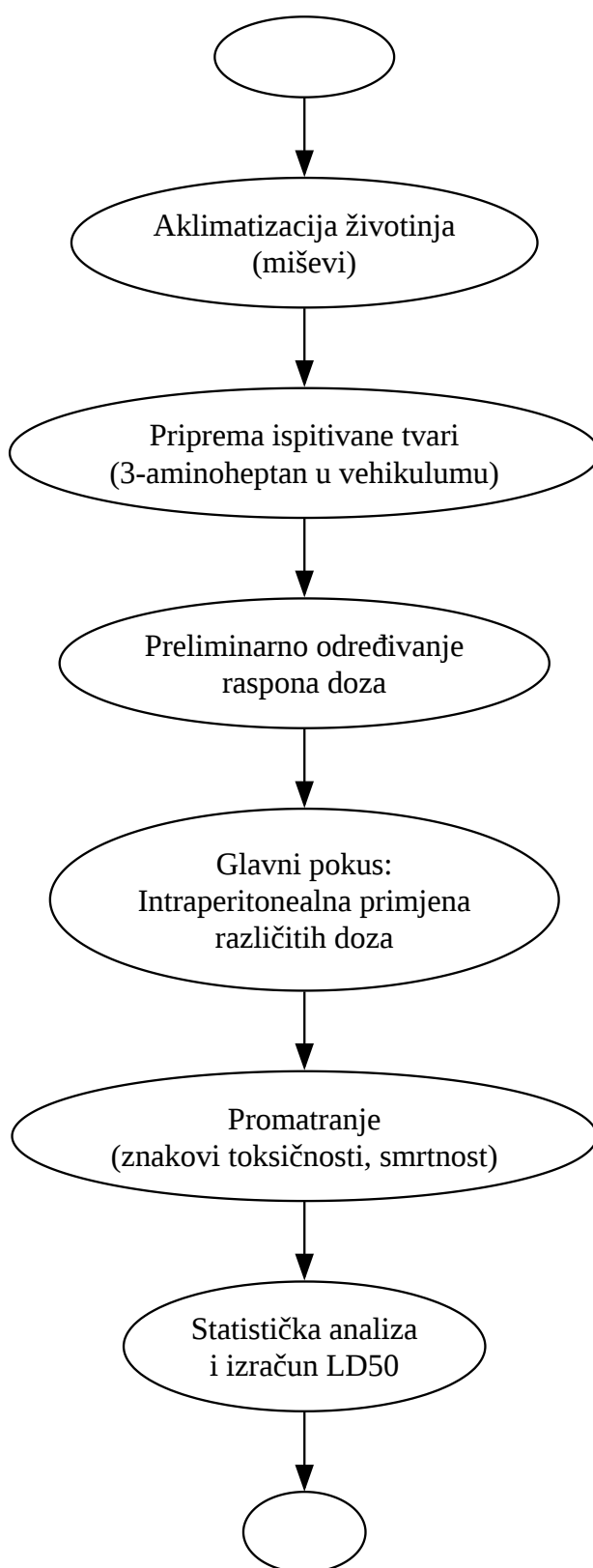
Eksperimentalni protokoli

Iako nisu dostupni detaljni eksperimentalni protokoli za određivanje biološke aktivnosti 3-aminoheptana, u nastavku je naveden opći protokol za procjenu akutne toksičnosti, sličan onome koji bi se koristio za dobivanje prijavljenih LD50 podataka.

Protokol: Određivanje medijalne letalne doze (LD50) intraperitonealnom primjenom kod miševa

- Životinjski model: Koriste se odrasli miševi (npr. soja BALB/c), aklimatizirani na laboratorijske uvjete najmanje tjedan dana, s pristupom hrani i vodi ad libitum.

- Priprema ispitivane tvari: 3-Aminoheptan se otopi u odgovarajućem vehikulumu (npr. fiziološka otopina) do željenih koncentracija.
- Određivanje raspona doza: Provedu se preliminarna ispitivanja na malim skupinama životinja kako bi se odredio raspon doza koji će vjerojatno uzrokovati smrtnost.
- Glavni pokus: Životinje se podijele u skupine (npr. 5-10 po skupini) i intraperitonealno im se ubrizga jedna doza 3-aminoheptana. Jedna skupina služi kao kontrola i prima samo vehikulum.
- Promatranje: Životinje se promatraju na znakove toksičnosti i smrtnosti u redovitim intervalima tijekom određenog razdoblja (npr. 48 sati).
- Izračun LD50: Podaci o smrtnosti analiziraju se statističkim metodama (npr. probit analiza) kako bi se izračunala doza za koju se očekuje da će uzrokovati smrt kod 50% tretiranih životinja.

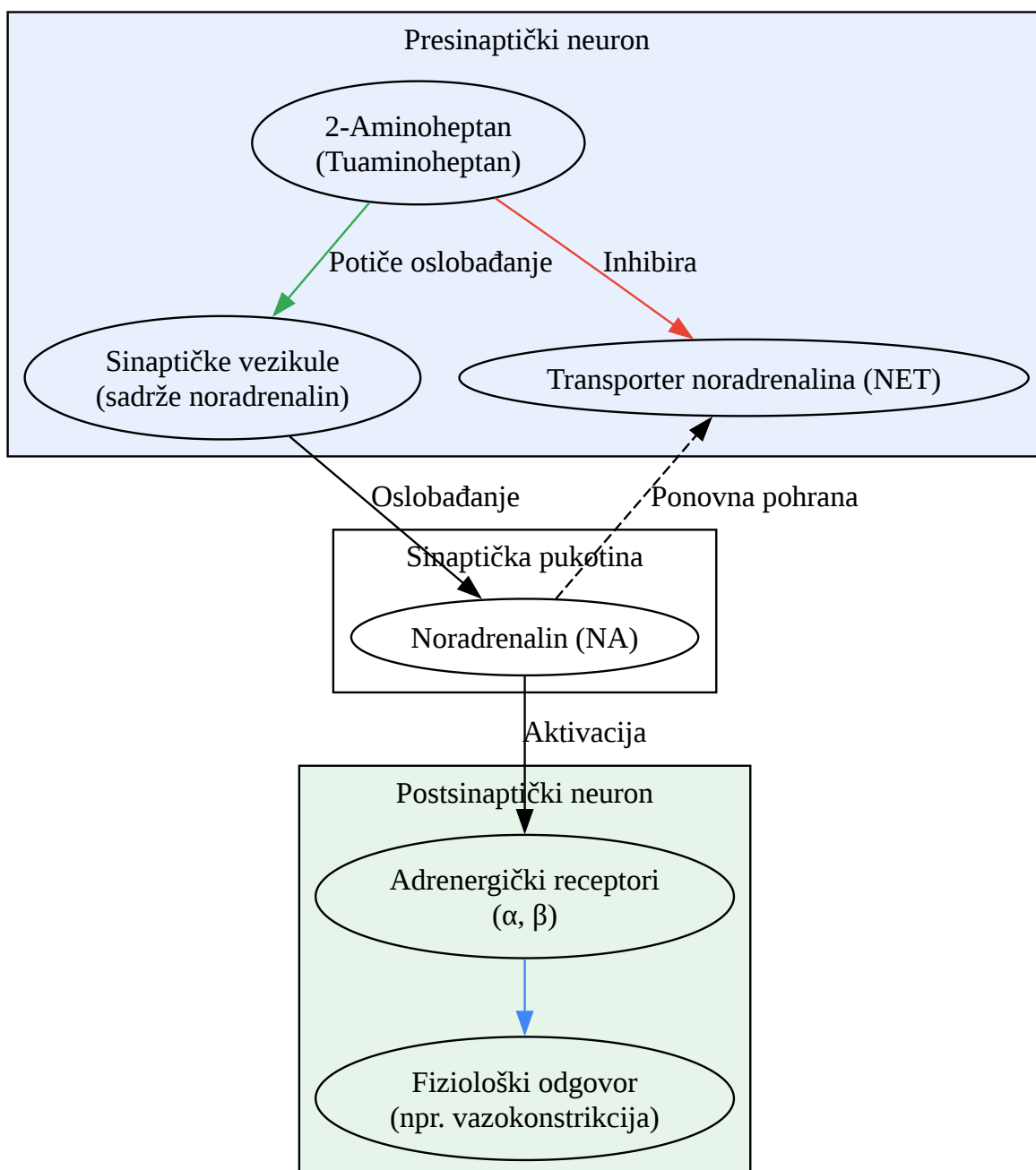


[Click to download full resolution via product page](#)

Slika 2. Opći tijek rada za određivanje LD50.

Mehanizam djelovanja: Signalni put simpatomimetičkih amina

Tuaminoheptan djeluje kao neizravni simpatomimetički amin. Njegovi učinci posredovani su povećanjem koncentracije noradrenalina u sinaptičkoj pukotini. To se postiže inhibicijom transportera noradrenalina (NET), koji je odgovoran za ponovnu pohranu noradrenalina iz sinapse, te poticanjem oslobađanja noradrenalina iz presinaptičkih vezikula. Povišene razine noradrenalina zatim aktiviraju postsinaptičke adrenergičke receptore (α i β), što dovodi do fizioloških odgovora kao što su vazokonstrikcija i povećana srčana frekvencija.



[Click to download full resolution via product page](#)

Slika 3. Pojednostavljeni signalni put za 2-aminoheptan.

Zaključak

Na temelju dostupnih podataka, 2-aminoheptan (tuaminoheptan) je potentan simpatomimetički amin s dobro definiranim mehanizmom djelovanja i kliničkom primjenom. S druge strane, biološka aktivnost 3-aminoheptana ostaje uglavnom nekarakterizirana. Iako se može pretpostaviti da posjeduje simpatomimetička svojstva, načela odnosa strukture i aktivnosti sugeriraju da bi njegova potentnost bila znatno manja u usporedbi s 2-aminoheptanom. Jedini dostupni kvantitativni podatak za 3-aminoheptan odnosi se na njegovu akutnu toksičnost. Potrebna su daljnja istraživanja, uključujući in vitro testove vezanja za receptore i funkcionalne testove, kao i in vivo farmakološke studije, kako bi se u potpunosti razjasnio biološki profil 3-aminoheptana i omogućila sveobuhvatna i izravna usporedba s tuaminoheptanom.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Evidence for two specific affinity states of 3H-antagonist binding to cardiac beta-adrenergic receptors and influence of Gpp(NH)p - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Tuaminoheptane - Wikipedia [en.wikipedia.org]
- 3. Correlation of lethal doses of industrial chemicals between oral or intraperitoneal administration and inhalation exposure - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Usporedni vodič za biološku aktivnost: 3-aminoheptan naspram 2-aminoheptana (tuaminoheptan)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595020#3-aminoheptane-vs-2-aminoheptane-tuaminoheptane-biological-activity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com